

Safeguarding Your Laboratory: Proper Disposal of 4-Aminophenylalanine

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Compound of Interest

Compound Name: 4-Aminophenylalanine

Cat. No.: B1267222

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For researchers, scientists, and professionals in drug development, meticulous adherence to safety protocols is paramount, extending beyond the bench to the proper disposal of all chemical reagents. This guide provides essential, immediate safety and logistical information for the operational disposal of **4-Aminophenylalanine**, ensuring the protection of laboratory personnel and the environment.

Immediate Safety and Handling

Before initiating any disposal procedure, it is crucial to consult the Safety Data Sheet (SDS) for **4-Aminophenylalanine**. This compound is classified as a skin and eye irritant.[\[1\]](#)[\[2\]](#)[\[3\]](#) Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Required Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves.[\[1\]](#)
- Eye Protection: Use safety glasses or goggles.[\[1\]](#)
- Lab Coat: A standard lab coat is necessary to prevent skin contact.[\[1\]](#)

In the event of a spill, avoid generating dust. For small spills, the material should be dampened with water and transferred to a sealed, suitable container for disposal.[\[1\]](#) The affected area should then be cleaned with soap and water.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key data for **4-Aminophenylalanine** for easy reference.

Property	Value
CAS Number	943-80-6 [1] [2]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂ [1] [2]
Molecular Weight	180.20 g/mol [1] [2]
Primary Hazards	Skin Irritation, Eye Irritation [1] [2] [3]

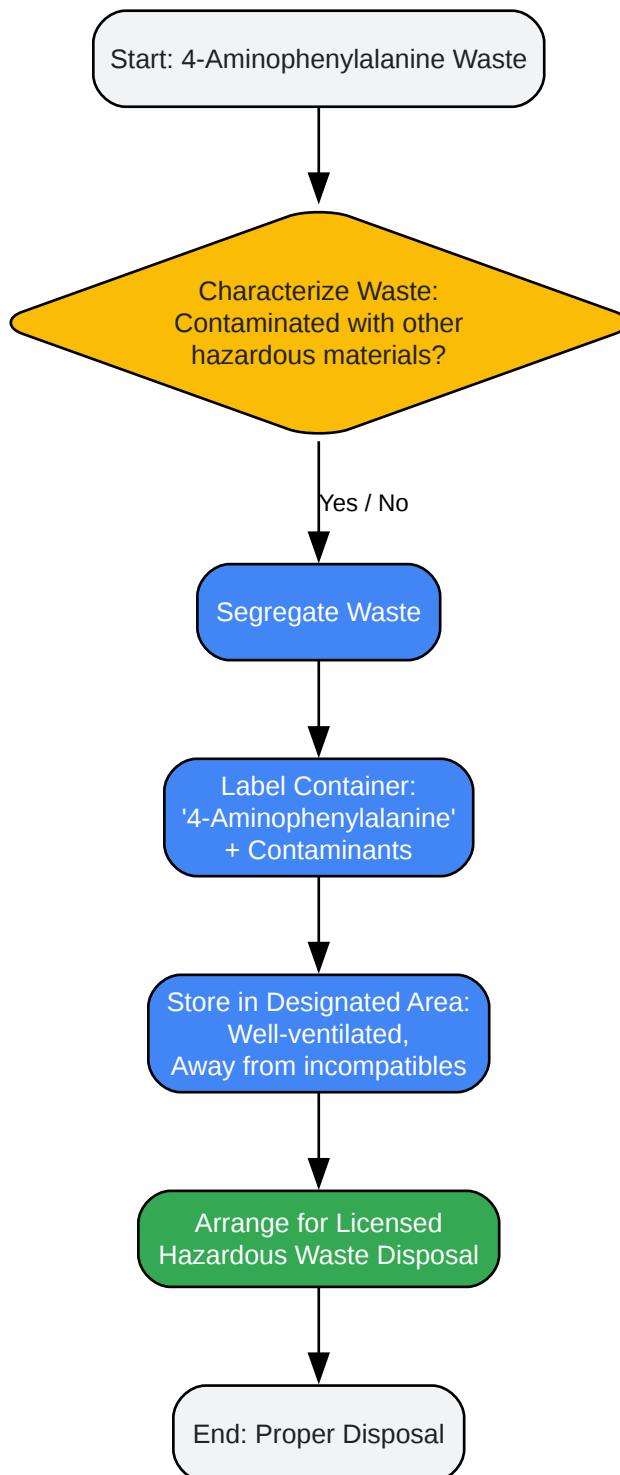
Step-by-Step Disposal Procedure

Chemical waste generators are responsible for determining if a chemical is classified as hazardous waste and must adhere to local, regional, and national regulations for complete and accurate classification and disposal.[\[1\]](#) The following procedure outlines the recommended steps for the proper disposal of **4-Aminophenylalanine**.

- Characterization: Determine if the **4-Aminophenylalanine** waste is contaminated with other hazardous materials. If it is, the entire mixture must be treated as hazardous waste.[\[1\]](#)
- Segregation: Keep **4-Aminophenylalanine** waste separate from other chemical waste streams to prevent unintended reactions.[\[1\]](#)
- Labeling: Clearly label the waste container with "**4-Aminophenylalanine**" and list any other contaminants present.[\[1\]](#)
- Storage: Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials.[\[1\]](#)
- Licensed Disposal: Arrange for the collection and disposal of the waste through a licensed hazardous waste disposal company.[\[1\]](#) Contact your institution's Environmental Health and Safety (EHS) office for established procedures.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-Aminophenylalanine**.



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Caption: Disposal workflow for **4-Aminophenylalanine**.

Experimental Protocols

Currently, there are no widely established experimental protocols for the in-lab neutralization or deactivation of **4-Aminophenylalanine** for disposal purposes. The standard and recommended procedure is to manage it as hazardous waste through a licensed disposal service. Attempting to neutralize the compound without a validated protocol could lead to unforeseen hazardous reactions. Always consult with your institution's EHS office before attempting any chemical treatment of waste.

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